

Safe Disposal of 1-Ethynyl-4-nitrobenzene: A Procedural Guide

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Compound of Interest

Compound Name: 1-Ethynyl-4-nitrobenzene

Cat. No.: B013769

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This document provides essential safety and logistical information for the proper disposal of **1-Ethynyl-4-nitrobenzene**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on standard safety data sheets and are intended to ensure the safe handling and disposal of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Ethynyl-4-nitrobenzene** is presented below for easy reference.

Property	Value	Source
Chemical Formula	C ₈ H ₅ NO ₂	[1][2]
Molecular Weight	147.13 g/mol	[2][3]
CAS Number	937-31-5	[1][3]
Purity (Assay)	>98.0% (GC)	[1]
Melting Point	148-150 °C	[3]

Experimental Protocol: Disposal Procedure

The recommended disposal procedure for **1-Ethynyl-4-nitrobenzene** involves careful handling and adherence to local, state, and federal regulations. The primary method of disposal is

incineration.[1]

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure the following PPE is worn:

- Respiratory Protection: A dust respirator is necessary, especially if dust or aerosol will be generated.[1]
- Hand Protection: Wear protective gloves.[1]
- Eye Protection: Safety glasses or an eyeshield are required.[1][3] A face-shield may be necessary depending on the situation.[1]
- Skin and Body Protection: Wear protective clothing and boots as required.[1]

2. Handling and Temporary Storage:

- Handle the substance in a well-ventilated area, preferably under a local exhaust system, to avoid dust dispersion.[1][4][5]
- Avoid contact with skin, eyes, and clothing.[1]
- After handling, wash hands and face thoroughly.[1]
- Store the material in a tightly closed container in a cool, dark, and dry place.[1][6]
- Keep it away from incompatible materials such as oxidizing agents.[1][5]

3. Disposal Method:

- Consult Authorities: Before proceeding, consult your local, state, and federal environmental regulations for chemical disposal.[1]
- Incineration: The preferred method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[1]

- Container Disposal: Dispose of the contents and the container at an approved waste disposal plant.[5]
- Spill Management: In case of a spill, sweep the dust to collect it into an airtight container, being careful not to disperse it.[1] The collected material should be promptly disposed of according to regulations.[1][6] Do not allow the chemical to enter drains.[6][7]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Ethynyl-4-nitrobenzene**.



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Caption: Disposal workflow for **1-Ethynyl-4-nitrobenzene**.

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